

Guanfacine-13C,15N3 CAS number and commercial suppliers.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Guanfacine-13C,15N3

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Guanfacine-13C,15N3: A Technical Guide for Researchers

This technical guide provides an in-depth overview of **Guanfacine-13C,15N3**, an isotopically labeled form of the selective alpha-2A adrenergic receptor agonist, Guanfacine. Designed for researchers, scientists, and drug development professionals, this document details the compound's properties, commercial availability, mechanism of action, and its critical application as an internal standard in quantitative analysis.

Core Compound Properties

Guanfacine-13C,15N3 is a stable isotope-labeled analog of Guanfacine, which incorporates one carbon-13 atom and three nitrogen-15 atoms. This labeling makes it an ideal internal standard for mass spectrometry-based quantification of Guanfacine in biological samples, as it is chemically identical to the unlabeled drug but mass-shifted, allowing for precise and accurate measurement.^{[1][2][3][4]}

Quantitative Data Summary

The following table summarizes the key chemical and physical properties of **Guanfacine-13C,15N3** and its hydrochloride salt.

Property	Guanfacine-13C,15N3	Guanfacine-13C,15N3 Hydrochloride
CAS Number	1189924-28-4[5][6]	1261393-21-8[7][8][9]
Molecular Formula	C ₈ [¹³ C]H ₉ Cl ₂ [¹⁵ N] ₃ O[5]	C ₈ [¹³ C]H ₁₀ Cl ₃ [¹⁵ N] ₃ O[7]
Formula Weight	~250.07 g/mol [6]	~286.53 g/mol [7][9]
Synonyms	N-(Aminoiminomethyl)-2,6-dichlorobenzeneacetamide-13C,15N3	N-Amidino-13C, 15N3-2-(2,6-dichlorophenyl)acetamide HCl[7]
Purity	≥95%[5]	Varies by supplier
Formulation	Solid[5]	Solid

Commercial Suppliers

Guanfacine-13C,15N3 and its hydrochloride salt are available from several commercial suppliers specializing in reference standards and research chemicals.

Supplier	Product Name	CAS Number
Cayman Chemical	Guanfacine-13C,15N3	1189924-28-4[5]
Santa Cruz Biotechnology	Guanfacine-13C, 15N3 Hydrochloride	1261393-21-8[7]
Simson Pharma Limited	Guanfacine-13C-15N3	1189924-28-4
Guanfacine-13C,15N3 Hydrochloride	1261393-21-8[9]	
LGC Standards	Guanfacine-13C, 15N3	1189924-28-4[6]
MedchemExpress	Guanfacine-13C,15N3	1189924-28-4[2]
TargetMol	Guanfacine-13C,15N3	1189924-28-4[1]
Pharmaffiliates	Guanfacine-13C, 15N3 Hydrochloride	1261393-21-8[8]

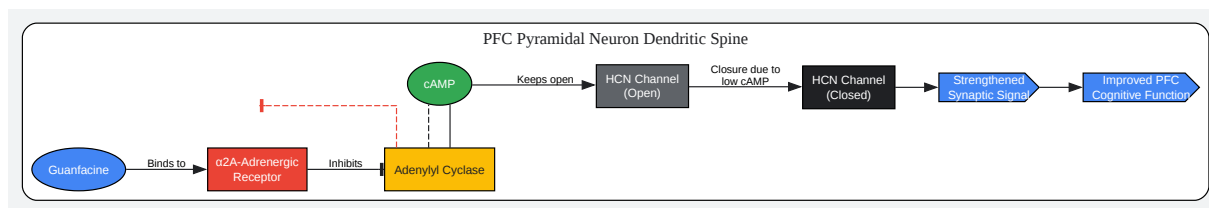
Mechanism of Action: Signaling Pathway in the Prefrontal Cortex

Guanfacine is a selective agonist for the alpha-2A adrenergic receptor (α 2A-AR), with its therapeutic effects in conditions like ADHD attributed to its action on postsynaptic receptors in the prefrontal cortex (PFC).[10] By stimulating these receptors, Guanfacine modulates downstream signaling cascades that are crucial for neuronal communication and cognitive function.

The core signaling pathway initiated by Guanfacine in PFC pyramidal neurons involves the following steps:

- **Receptor Binding:** Guanfacine binds to postsynaptic α 2A-adrenergic receptors located on the dendritic spines of pyramidal neurons.[10]
- **Inhibition of Adenylyl Cyclase:** This binding inhibits the enzyme adenylyl cyclase, leading to a reduction in intracellular levels of cyclic AMP (cAMP).[10]
- **Closure of HCN Channels:** The decrease in cAMP concentration leads to the closure of hyperpolarization-activated cyclic nucleotide-gated (HCN) potassium channels.[10]
- **Enhanced Neuronal Signaling:** Closing these "leak" channels strengthens synaptic connections, enhances the firing efficiency of PFC neurons, and improves the signal-to-noise ratio in PFC networks.[10]

This cascade ultimately enhances the cognitive functions subserved by the PFC, such as working memory, attention, and impulse control.[10]



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Caption: Guanfacine's signaling cascade in the prefrontal cortex.

Experimental Protocol: Quantification of Guanfacine in Plasma

The primary application of **Guanfacine-13C,15N3** is as an internal standard (IS) for the accurate quantification of Guanfacine in biological matrices like plasma or urine using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS). The stable isotope label ensures that the IS co-elutes with the analyte and experiences similar matrix effects, allowing for reliable correction of signal variability.

Below is a representative protocol synthesized from validated bioanalytical methods.^{[7][10]}

Materials and Reagents

- Analyte: Guanfacine
- Internal Standard (IS): **Guanfacine-13C,15N3**
- Biological Matrix: Human or rat plasma (K2-EDTA)
- Reagents: Acetonitrile (ACN), Methanol (MeOH), Ammonium formate, Formic acid (all HPLC or LC-MS grade)

- Equipment: LC-MS/MS system (e.g., Sciex API 4000), analytical balance, centrifuge, vortex mixer, micropipettes.

Preparation of Solutions

- Stock Solutions (1 mg/mL): Separately dissolve Guanfacine and **Guanfacine-13C,15N3** in methanol.
- Working Solutions: Prepare serial dilutions of the Guanfacine stock solution in 50:50 ACN:water to create calibration standards (e.g., ranging from 0.05 to 10 ng/mL).
- Internal Standard Spiking Solution: Dilute the **Guanfacine-13C,15N3** stock solution with methanol to a final concentration (e.g., 5 ng/mL).

Sample Preparation (Protein Precipitation)

- Aliquot 100 µL of plasma sample (calibrator, QC, or unknown) into a 1.5 mL microcentrifuge tube.
- Add 200 µL of the internal standard spiking solution (in methanol) to each tube.
- Vortex mix for 30 seconds to precipitate plasma proteins.
- Centrifuge at 13,000 rpm for 10 minutes at 4°C.
- Carefully transfer the supernatant to a clean tube or HPLC vial.
- Inject a small volume (e.g., 5-10 µL) into the LC-MS/MS system.

LC-MS/MS Conditions

- Liquid Chromatography (LC):
 - Column: YMC BASIC (50 mm × 2.0 mm, 3.5 µm) or equivalent.[\[10\]](#)
 - Mobile Phase A: 10 mM Ammonium formate in water (pH adjusted to 4.0 with formic acid).
[\[10\]](#)
 - Mobile Phase B: Acetonitrile.[\[10\]](#)

- Gradient: Isocratic (e.g., 70:30 v/v Mobile Phase A:B).[10]
- Flow Rate: 0.3 mL/min.[10]
- Column Temperature: 40°C.
- Total Run Time: ~3-5 minutes.
- Tandem Mass Spectrometry (MS/MS):
 - Ion Source: Electrospray Ionization (ESI), positive mode.[7]
 - Detection Mode: Multiple Reaction Monitoring (MRM).[7]
 - MRM Transitions:
 - Guanfacine:m/z 246.1 → 159.0 (or 60.1).[7][10]
 - **Guanfacine-13C,15N3** (IS):m/z 250.0 → 159.1 (or similar appropriate fragment).[7]
 - Instrument Parameters: Optimize ion source gas flows, temperature, and collision energy for maximum signal intensity for both analyte and IS.

Data Analysis and Quantification

- Integrate the peak areas for both the Guanfacine and **Guanfacine-13C,15N3** MRM transitions.
- Calculate the peak area ratio (Guanfacine / IS).
- Construct a calibration curve by plotting the peak area ratio against the nominal concentration of the calibration standards using a weighted (e.g., $1/x^2$) linear regression.
- Determine the concentration of Guanfacine in unknown samples by interpolating their peak area ratios from the calibration curve.

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- To cite this document: BenchChem. [Guanfacine-13C,15N3 CAS number and commercial suppliers.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b564486#guanfacine-13c-15n3-cas-number-and-commercial-suppliers]

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